

Propylene Glycol: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: *Propylene Glycol*

CAS No.: 63625-56-9

Cat. No.: B7767615

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **propylene glycol** (propane-1,2-diol), a versatile and widely utilized solvent in laboratory settings. This document outlines its core characteristics, provides detailed methodologies for key experimental determinations, and offers guidance on its safe handling and application.

Core Physical and Chemical Properties

Propylene glycol is a viscous, colorless, and nearly odorless liquid with a faintly sweet taste. [1][2] Its utility in the laboratory is underscored by its low volatility, high boiling point, and miscibility with a broad range of solvents, including water, ethanol, and acetone. [1][3][4]

Physical Properties

The key physical properties of **propylene glycol** are summarized in the table below, providing a comparative overview of its characteristics.

Property	Value	Units	Conditions
Molecular Formula	C ₃ H ₈ O ₂	-	-
Molecular Weight	76.09	g/mol	-
Appearance	Colorless, viscous liquid	-	Standard
Odor	Odorless	-	Standard
Melting Point	-59	°C	1 atm
Boiling Point	188.2	°C	1 atm
Density	1.036	g/cm ³	20 °C
Viscosity (Dynamic)	56.0	mPa·s (cP)	20 °C
Refractive Index	1.432	nD	20 °C
Flash Point	99 - 107	°C	Closed Cup
Autoignition Temperature	371	°C	-
Vapor Pressure	0.08	mmHg	20 °C
Solubility in Water	Miscible	-	20 °C

Chemical Properties

Propylene glycol's chemical behavior is characterized by its stability under normal laboratory conditions and its reactivity with certain classes of chemicals.

Property	Description
Stability	Stable in well-closed containers at cool temperatures.[5] At high temperatures, it is prone to oxidation, which can lead to the formation of compounds such as propionaldehyde, lactic acid, pyruvic acid, and acetic acid.[5]
Reactivity	Reacts with strong oxidizing agents.[6] It is incompatible with acid chlorides, acid anhydrides, and chloroformates.
Hygroscopicity	Propylene glycol is hygroscopic, meaning it readily absorbs moisture from the air.[4]
Corrosion	Uninhibited propylene glycol can degrade over time to form corrosive acids.[4] For applications where corrosion is a concern, inhibited grades containing corrosion inhibitors are recommended.[4]

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining key physical properties of **propylene glycol**, based on established ASTM standards.

Determination of Boiling Point (ASTM D1120)

This method covers the determination of the equilibrium boiling point of engine coolants, which is applicable to **propylene glycol**.^[7]

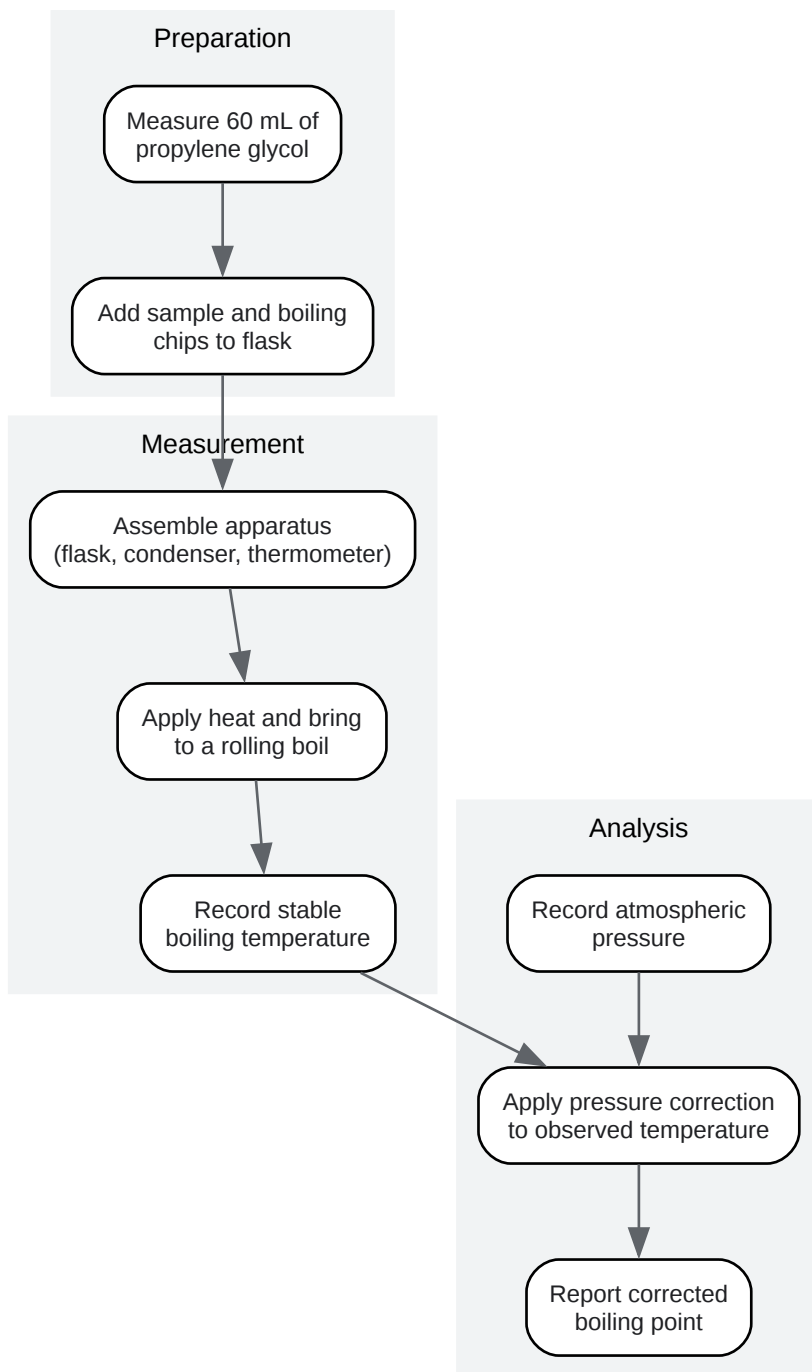
Methodology:

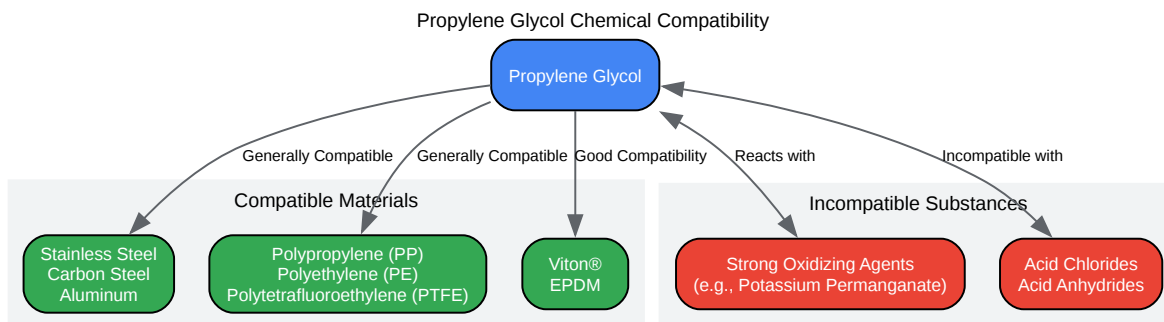
- Apparatus: A 100-mL round-bottom flask, a condenser, a thermometer, and a heat source are required.
- Procedure: A 60-mL sample of **propylene glycol** is placed in the flask with boiling chips. The flask is heated, and the liquid is brought to a boil. The temperature is allowed to stabilize,

and the boiling point is recorded from the thermometer.

- Correction: The observed boiling point is corrected for atmospheric pressure.

Workflow for Boiling Point Determination (ASTM D1120)





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